

# Physical properties like melting and boiling point of 2-Bromo-5-formylthiazole

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## Compound of Interest

Compound Name: 2-Bromo-5-formylthiazole

Cat. No.: B057339

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## An In-depth Technical Guide to the Physical Properties of 2-Bromo-5-formylthiazole

This technical guide provides a comprehensive overview of the known physical properties of **2-Bromo-5-formylthiazole** (CAS Number: 464192-28-7), a heterocyclic building block of interest to researchers, scientists, and drug development professionals. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and presents a logical workflow for these characterizations.

## Core Physical and Chemical Properties

**2-Bromo-5-formylthiazole** is a solid, crystalline compound under standard conditions. Its chemical structure and key identifiers are fundamental to its application in chemical synthesis and pharmaceutical development.

IUPAC Name: 2-bromo-1,3-thiazole-5-carbaldehyde[1][2][3] Molecular Formula: C<sub>4</sub>H<sub>2</sub>BrNOS[1][2][3] Canonical SMILES: C1=C(SC(=N1)Br)C=O[1]

## Quantitative Data Summary

The following table summarizes the key physical properties of **2-Bromo-5-formylthiazole** gathered from various sources. It is important to note the slight variations in reported values, which can arise from different experimental conditions or sample purity levels.

Property	Value	Source(s)
CAS Number	464192-28-7	[1][2][3]
Molecular Weight	192.03 g/mol - 192.04 g/mol	[1][2][3]
Appearance	Solid	
Melting Point	92 - 113 °C	[1][3][4]
Boiling Point	264.9 °C (at 760 mmHg)	[1][4]
Density	1.92 g/cm <sup>3</sup> (Predicted)	[1][4]
Flash Point	114 °C	[1]

## Experimental Protocols for Property Determination

Accurate determination of physical properties such as melting and boiling points is critical for verifying the purity and identity of a compound. The following are generalized yet detailed protocols based on standard laboratory techniques.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. [5] This property is a crucial indicator of purity; impurities typically depress and broaden the melting range. [6][7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Sample of **2-Bromo-5-formylthiazole**, finely powdered
- Heating medium (e.g., mineral oil or silicone oil for Thiele tube)

Procedure:

- **Sample Preparation:** Place a small amount of finely powdered **2-Bromo-5-formylthiazole** onto a clean, dry surface. Push the open end of a capillary tube into the powder to load a small amount of the sample.[\[5\]](#)[\[8\]](#)
- **Compaction:** Tap the sealed end of the capillary tube gently on a hard surface to compact the solid into a dense column of 1-2 mm at the bottom.[\[5\]](#)[\[6\]](#)
- **Apparatus Setup:**
  - **Digital Apparatus:** Place the capillary tube into the sample holder of the melting point apparatus.[\[5\]](#)
  - **Thiele Tube:** Attach the capillary tube to a thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. Immerse this assembly in the Thiele tube's heating oil.[\[6\]](#)
- **Heating and Observation:**
  - Begin heating the apparatus. For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to find an approximate melting range.[\[7\]](#)
  - Allow the apparatus to cool. For an accurate measurement, repeat the process, heating rapidly to about 15-20 °C below the approximate melting point, then reducing the heating rate to a slow 1-2 °C per minute.[\[7\]](#)
- **Data Recording:** Record the temperature range from the point at which the first drop of liquid appears (T1) to the temperature at which the entire sample has completely melted (T2).[\[5\]](#)  
The reported melting point is this T1-T2 range.

## Boiling Point Determination (Siwoloboff Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[\[5\]](#)[\[8\]](#)

Apparatus:

- Small test tube or ignition tube

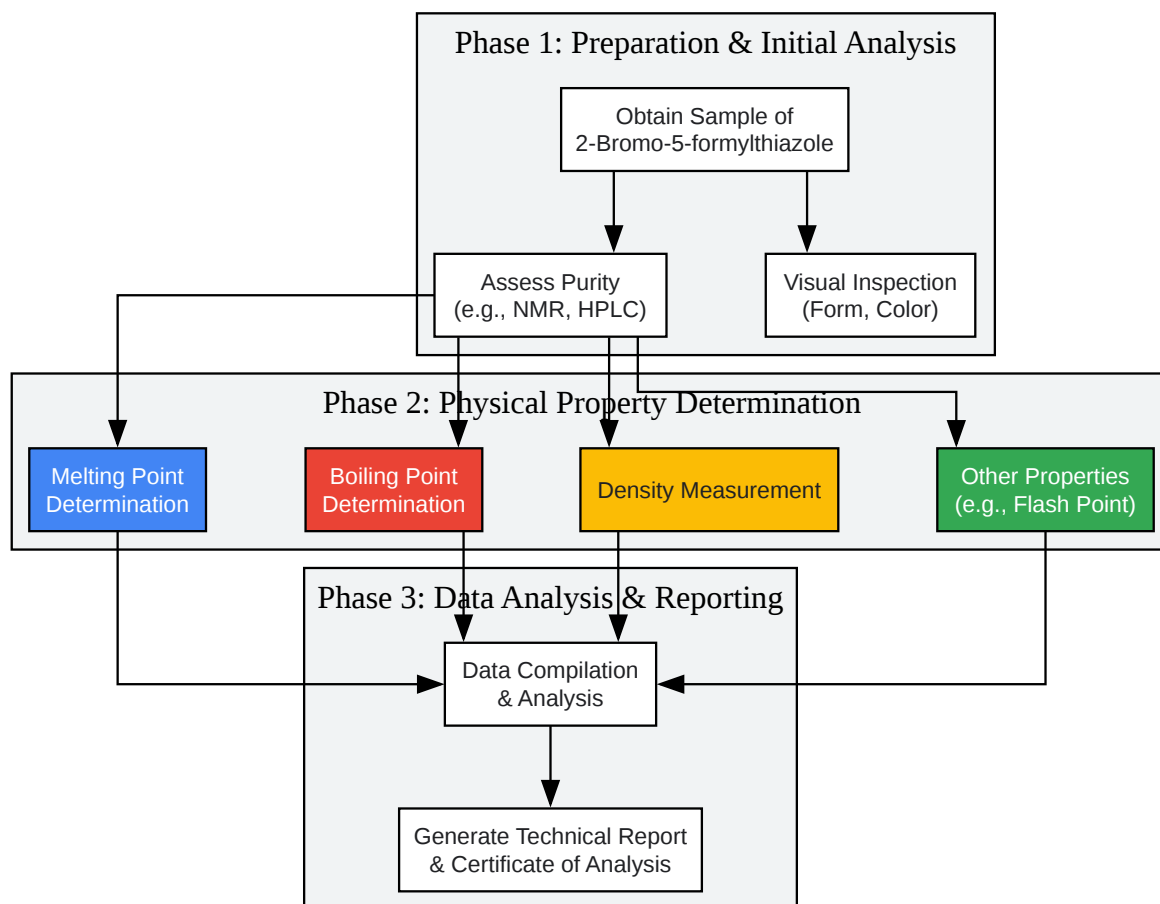
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Beaker and heating medium (e.g., mineral oil)
- Heating source (e.g., hot plate or Bunsen burner)

#### Procedure:

- Sample Preparation: Place a small amount of the liquid (if **2-Bromo-5-formylthiazole** were melted) into the small test tube.
- Capillary Insertion: Place a capillary tube, with its sealed end pointing up, into the test tube containing the liquid.[8]
- Apparatus Assembly: Attach the test tube to a thermometer so that the sample is level with the thermometer bulb. Suspend the assembly in a beaker containing a heating medium like mineral oil.
- Heating: Heat the beaker gently and stir the oil to ensure uniform temperature distribution.[6]
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.[8]
- Data Recording: Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a chemical compound like **2-Bromo-5-formylthiazole**.



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Caption: Workflow for the physical characterization of **2-Bromo-5-formylthiazole**.

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